

# An In-depth Technical Guide to 4-Ethyloctane

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## Compound of Interest

Compound Name: **4-Ethyloctane**

Cat. No.: **B094392**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **4-ethyloctane**, a branched alkane hydrocarbon. The information is curated for professionals in research, science, and drug development who require detailed data for their work.

## Core Molecular Information

**4-Ethyloctane** is a structural isomer of decane, characterized by an eight-carbon (octane) backbone with a two-carbon (ethyl) group attached to the fourth carbon atom.<sup>[1]</sup> This branching influences its physical properties and molecular interactions.

## Quantitative Data Summary

The fundamental molecular and physical properties of **4-ethyloctane** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>22</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	142.28 g/mol <a href="#">[1]</a>
CAS Registry Number	15869-86-0 <a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	163.6 °C to 168 °C <a href="#">[3]</a> <a href="#">[4]</a>
Density	0.733 g/cm <sup>3</sup> <a href="#">[3]</a>
Refractive Index	1.4131 <a href="#">[3]</a>
Flash Point	36.5 °C <a href="#">[3]</a>
Vapor Pressure	2.69 mmHg at 25°C <a href="#">[3]</a>

## Experimental Protocols

The characterization of **4-ethyloctane** typically involves standard analytical techniques used for volatile organic compounds. A general workflow for the identification and quantification of **4-ethyloctane** in a sample is outlined below.

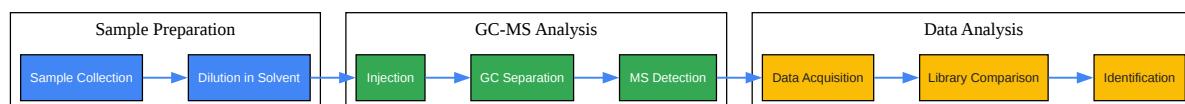
### Gas Chromatography-Mass Spectrometry (GC-MS) Analysis:

- **Sample Preparation:** The sample containing or suspected to contain **4-ethyloctane** is diluted in a suitable volatile solvent, such as hexane or pentane, to an appropriate concentration.
- **Injection:** A small volume (typically 1 μL) of the prepared sample is injected into the gas chromatograph.
- **Gas Chromatography Separation:** The sample is vaporized and carried by an inert gas (e.g., helium) through a capillary column. The separation is based on the compound's boiling point and affinity for the stationary phase of the column. A non-polar column is typically used for alkane analysis.
- **Mass Spectrometry Detection:** As the separated components elute from the GC column, they enter the mass spectrometer. The molecules are ionized, typically by electron ionization (EI), and fragmented.

- Data Analysis: The mass spectrometer detects the mass-to-charge ratio of the fragments. The resulting mass spectrum is a unique fingerprint of the molecule. The retention time from the GC and the mass spectrum are compared to a known standard of **4-ethyloctane** or a spectral library (e.g., NIST) for positive identification.[2]

## Workflow Visualization

The following diagram illustrates the general workflow for the analysis of **4-ethyloctane** using Gas Chromatography-Mass Spectrometry (GC-MS).



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### GC-MS Analysis Workflow for **4-Ethyloctane**.

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## References

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